



N-Desmethyl Rosiglitazone-d4: A Technical Guide for Rese

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interes	st	
Compound Name:	N-Desmethyl Rosiglitazone-d4	
Cat. No.:	B602727	Get

For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of **N-Desmethyl Rosiglitazone-d4**, biological pathways of its parent compound, Rosiglitazone.

N-Desmethyl Rosiglitazone-d4 is the deuterium-labeled version of N-Desmethyl Rosiglitazone, a major metabolite of the antidiabetic drug Rosiglitaz potent and selective agonist for the peroxisome proliferator-activated receptor-gamma (PPARy).[2][3] The deuterated form is primarily utilized as an ir studies to ensure accurate quantification of Rosiglitazone and its metabolites in biological samples.[4]

Suppliers and Pricing

A number of chemical suppliers offer **N-Desmethyl Rosiglitazone-d4**. The following table summarizes publicly available information on suppliers and to change and may not include shipping and handling fees. For the most current pricing, it is recommended to request a quote directly from the suppl

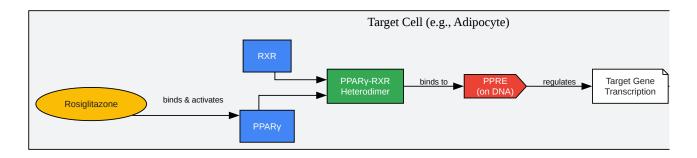
Supplier	Catalog Number	Purity	Quantity	Price
Mithridion	-	-	1 mg	\$499.28[5]
Santa Cruz Biotechnology	SC-217A04	-	-	Request Quote
MedChemExpress	HY-118788S	-	-	Request Quote
Veeprho	-	-	-	Request Quote
Immunomart	HY-118788S	-	-	Request Quote
YMIMLab	B70178	-	1 mg	¥4310.00

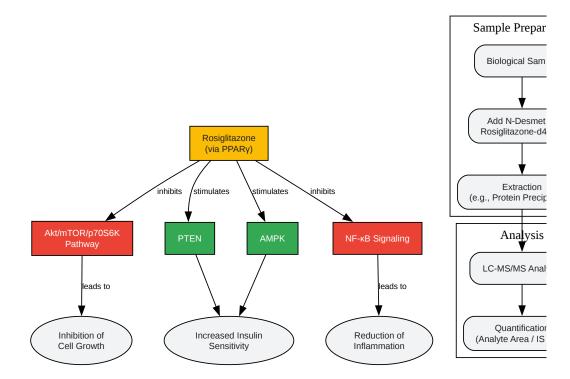
Mechanism of Action: The Rosiglitazone Signaling Pathway

Rosiglitazone, the parent compound of N-Desmethyl Rosiglitazone, exerts its therapeutic effects by acting as a selective agonist of the nuclear recept the modulation of a wide array of genes involved in glucose and lipid metabolism, ultimately enhancing insulin sensitivity.[2][3]

Upon activation, PPARy forms a heterodimer with the retinoid X receptor (RXR). This complex then binds to specific DNA sequences known as perox the promoter regions of target genes, thereby regulating their transcription.







Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. N-desmethyl Rosiglitazone Immunomart [immunomart.com]
- 2. What is the mechanism of Rosiglitazone Maleate? [synapse.patsnap.com]
- 3. discovery.researcher.life [discovery.researcher.life]
- 4. veeprho.com [veeprho.com]
- 5. N-Desmethyl Rosiglitazone-d4 1mg | Mithridion [mithridion.com]
- 6. scbt.com [scbt.com]
- 7. immunomart.com [immunomart.com]
- 8. å¹¹оç±³Lab-å²тікҙтнå |è |ні|антіренаў нофотфскі рокай картіренаў нофотфенцій на ренаў на ренаў



Foundational & Exploratory

Check Availability & Pricing

- 9. ClinPGx [clinpgx.org]
- 10. go.drugbank.com [go.drugbank.com]
- 11. Rosiglitazone Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [N-Desmethyl Rosiglitazone-d4: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Availa [https://www.benchchem.com/product/b602727#n-desmethyl-rosiglitazone-d4-supplier-and-pricing]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Tea

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com